

# Application of 2-Isopropoxyethanol in the formulation of coatings and inks

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isopropoxyethanol

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## Application Notes and Protocols: 2-Isopropoxyethanol in Coatings and Inks

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **2-Isopropoxyethanol**, a versatile glycol ether, in the formulation of coatings and inks. The information compiled is intended to guide laboratory-scale formulation and testing.

## Physicochemical Properties of 2-Isopropoxyethanol

**2-Isopropoxyethanol**, also known as isopropyl cellosolve, is a colorless liquid with a mild, ethereal odor.<sup>[1][2]</sup> It is a highly effective solvent for a variety of substances, making it a valuable component in many formulations.<sup>[1][3]</sup> Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O <sub>2</sub>	[1][3]
Molecular Weight	104.15 g/mol	[3]
CAS Number	109-59-1	[1][3]
Appearance	Colorless liquid	[3][4]
Odor	Mild, ether-like	[1][4]
Boiling Point	133.50 °C (406.65 K)	[1]
Melting Point	-60 °C to -78.00 °C	[1][3][4]
Flash Point	45 °C (113 °F)	[3]
Density	0.903 g/cm <sup>3</sup> at 25 °C	[3][5]
Refractive Index	1.410 at 22 °C	[3]
Solubility	Soluble in water, chloroform, and ethyl acetate. Readily dissolves in alcohols and ethers.	[1][3]
Purity (by GC)	≥99.0%	[3]

## Application in Coatings

In the coatings industry, **2-Isopropoxyethanol** primarily functions as a coalescing agent and a solvent.[5] It is particularly useful in waterborne acrylic coatings and high-solids formulations.[6]

## Role as a Coalescing Agent

A coalescing agent is a temporary plasticizer that facilitates the formation of a continuous film as a latex paint cures.[7] **2-Isopropoxyethanol** softens the polymer particles, allowing them to fuse as water evaporates, which is crucial for developing the coating's desired mechanical properties and appearance. The efficiency of a coalescing agent is often evaluated by its ability to lower the Minimum Film Formation Temperature (MFFT) of a latex dispersion.[7]

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## Impact on Coating Properties

The addition of **2-Isopropoxyethanol** can influence several key performance indicators of a coating. The following table summarizes these effects, although quantitative data for **2-Isopropoxyethanol** specifically is often proprietary and not publicly available. The performance can be benchmarked against a control formulation without the additive.

Property	Expected Effect of 2-Isopropoxyethanol	Test Method
Minimum Film Formation Temperature (MFFT)	Decrease	ASTM D2354
Adhesion	Improvement	ASTM D3359
Flexibility	Improvement	ASTM D522
Hardness	Potential temporary decrease, recovers as solvent evaporates	ASTM D4366 (Pendulum Hardness)
Gloss	Potential Improvement	ASTM D523
Scrub Resistance	Potential Improvement	ASTM D2486

## Application in Inks

In the formulation of inks, particularly for gravure and flexographic printing, **2-Isopropoxyethanol** serves as a solvent to dissolve resins and control viscosity and drying time. Glycol ethers are known to be effective in preventing clogging and ensuring the free flow of ink components.[8]

## Influence on Ink Viscosity and Drying Time

The viscosity of an ink is critical for its transfer from the printing plate to the substrate and ultimately affects print quality.[9] Solvents like **2-Isopropoxyethanol** are used to adjust the viscosity to the desired range for a specific printing process.

The evaporation rate of the solvent system is a primary factor controlling the drying time of the ink.[9] Glycol ethers, with their relatively slow evaporation rates compared to some other solvents, can be used to extend the drying time, which can be advantageous in certain printing applications to ensure proper ink leveling and prevent premature drying on the press.[8][10]

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## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of coatings and inks containing **2-Isopropoxyethanol**.

### Protocol for Determining Minimum Film Formation Temperature (MFFT)

Objective: To determine the lowest temperature at which a latex coating will form a continuous film.

Standard: Based on ASTM D2354.

Apparatus:

- MFFT Bar (a temperature-gradient plate).
- Film applicator (e.g., 75  $\mu\text{m}$ ).
- Dry, clean air or nitrogen source.

Procedure:

- Prepare a series of latex formulations with varying concentrations of **2-Isopropoxyethanol** (e.g., 0%, 1%, 2%, 3% by weight on latex solids).
- Turn on the MFFT bar and allow the temperature gradient to stabilize.
- Place a strip of polyester film on the cooled platen.

- Apply a uniform film of the latex formulation across the temperature gradient using the film applicator.
- Cover the platen with the hinged lid and pass a gentle stream of dry air or nitrogen over the surface to prevent condensation.
- Allow the film to dry. A clear, continuous film will form at temperatures above the MFFT, while a cracked, opaque, or powdery film will be present below the MFFT.
- Observe the transition point and record the temperature as the MFFT.

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## Protocol for Evaluating Coating Adhesion

Objective: To assess the adhesion of a coating to a substrate.

Standard: Based on ASTM D3359, Method B (Cross-Cut Test).

Apparatus:

- Cross-hatch cutter with multiple blades.
- Pressure-sensitive tape (as specified in the standard).
- Soft brush.
- Illuminated magnifier.

Procedure:

- Prepare coated panels with and without **2-Isopropoxyethanol** and allow them to cure completely.
- Place the panel on a firm surface.

- Make a series of parallel cuts through the coating to the substrate using the cross-hatch cutter.
- Make a second series of cuts perpendicular to the first, creating a lattice pattern.
- Gently brush the area to remove any detached flakes.
- Apply the pressure-sensitive tape over the lattice and smooth it down firmly.
- Within 90 seconds of application, remove the tape by pulling it back on itself at a 180-degree angle in a smooth, continuous motion.
- Examine the grid area for removal of coating and classify the adhesion according to the ASTM D3359 scale (5B to 0B).

## Protocol for Assessing Coating Flexibility

Objective: To determine the resistance of a coating to cracking upon bending.

Standard: Based on ASTM D522, Test Method B (Cylindrical Mandrel Test).

Apparatus:

- Cylindrical mandrel set with varying diameters.
- Test panels coated with the formulations to be tested.

Procedure:

- Prepare coated panels with and without **2-Isopropoxyethanol** and ensure they are fully cured.
- Place the coated panel over the largest diameter mandrel with the coated side facing away from the mandrel.
- Bend the panel 180 degrees around the mandrel in a steady motion.
- Remove the panel and examine the coating for any signs of cracking or delamination under magnification.

- If no failure is observed, repeat the test with progressively smaller mandrels until cracking occurs.
- The flexibility is reported as the smallest mandrel diameter at which the coating does not crack.

## Protocol for Measuring Ink Viscosity

Objective: To determine the viscosity of an ink formulation.

Apparatus:

- Rotational viscometer (e.g., Brookfield type) with appropriate spindles.
- Temperature-controlled water bath.

Procedure:

- Prepare ink formulations with and without **2-Isopropoxyethanol**.
- Bring the ink sample to a constant, specified temperature (e.g., 25 °C) using the water bath.
- Select a spindle and rotational speed that will give a torque reading within the recommended range of the instrument.
- Immerse the spindle into the ink to the specified depth.
- Allow the viscometer to rotate for a set period to obtain a stable reading.
- Record the viscosity in centipoise (cP) or other appropriate units.

## Protocol for Evaluating Ink Drying Time

Objective: To assess the drying time of an ink on a specific substrate.

Apparatus:

- Drawdown bar or ink proofer.

- Substrate (e.g., paper, film).
- Stopwatch.
- Cotton ball or similar.

Procedure:

- Prepare ink formulations with and without **2-Isopropoxyethanol**.
- Apply a uniform film of ink to the substrate using the drawdown bar or ink proofer.
- Start the stopwatch immediately after application.
- At regular intervals, gently touch the ink film with a clean cotton ball.
- The "set-to-touch" time is when no ink transfers to the cotton ball.
- For "through-dry" time, press a thumb onto the ink film with moderate pressure. The through-dry time is reached when no impression is left on the ink film.

## Conclusion

**2-Isopropoxyethanol** is a versatile and effective solvent and coalescing agent for a wide range of coating and ink formulations. Its ability to improve film formation, control viscosity, and regulate drying time makes it a valuable tool for formulators. The experimental protocols outlined above provide a framework for systematically evaluating the impact of **2-Isopropoxyethanol** on the performance of specific formulations. It is recommended that these tests be conducted in a controlled laboratory environment to ensure accurate and reproducible results.

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- To cite this document: BenchChem. [Application of 2-Isopropoxyethanol in the formulation of coatings and inks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094787#application-of-2-isopropoxyethanol-in-the-formulation-of-coatings-and-inks]

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